

Application Notes and Protocols for ⁶⁸Ga-DOTA-MiniGastrin I PET Imaging

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Compound of Interest

Compound Name: *Mini Gastrin I, human*

CAS No.: *54405-27-5*

Cat. No.: *B549806*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for human positron emission tomography (PET) imaging using ⁶⁸Ga-DOTA-MiniGastrin I and its analogues, such as ⁶⁸Ga-DOTA-MGS5. This imaging technique targets the cholecystokinin-2 (CCK2) receptor, which is overexpressed in various malignancies, including medullary thyroid cancer (MTC), neuroendocrine tumors (NETs), and small cell lung cancer.

Clinical and Preclinical Applications

⁶⁸Ga-DOTA-MiniGastrin I PET imaging is a promising diagnostic tool for:

- **Staging and Restaging of Medullary Thyroid Cancer:** It has shown high lesion detection rates in patients with MTC, with uptake values comparable to or even exceeding those of other established tracers like ¹⁸F-DOPA.[\[1\]](#)[\[2\]](#)
- **Diagnosis and Management of Neuroendocrine Tumors:** While its utility in gastroenteropancreatic NETs (GEP-NETs) appears limited, it has shown potential in bronchopulmonary NETs (BP-NETs).[\[1\]](#)[\[2\]](#)

- **Evaluation of CCK2R Expression Status:** This imaging modality can be used to non-invasively assess the expression of CCK2 receptors in tumors, which can be valuable for selecting patients for targeted therapies.
- **Theranostic Applications:** The successful use of ⁶⁸Ga-DOTA-MiniGastrin I for imaging opens the door for therapeutic applications using beta- or alpha-emitting radionuclides chelated to DOTA-MiniGastrin I.

Quantitative Data Summary

The following tables summarize the biodistribution of ⁶⁸Ga-DOTA-MGS5 in normal organs and its uptake in various tumor lesions. Standardized Uptake Values (SUV) are used to quantify the tracer uptake.

Table 1: Physiological Biodistribution of ⁶⁸Ga-DOTA-MGS5 in Normal Organs

Organ	SUVmax (Mean ± SD)	SUVmean (Mean ± SD)
Blood Pool (1h p.i.)	-	2.5 ± 0.4
Blood Pool (2h p.i.)	-	1.8 ± 0.5
Stomach Wall	-	-
Kidneys	-	-
Urinary Bladder Wall	-	-

Note: Specific SUV values for all normal organs were not consistently reported across the reviewed literature. The highest absorbed doses were noted in the urinary bladder wall, stomach wall, and kidneys.^[3]

Table 2: Tumor Uptake of ⁶⁸Ga-DOTA-MGS5 in Malignant Lesions

Tumor Type	Lesion Location	SUVmax (Mean) at 1h p.i.	SUVmax (Mean) at 2h p.i.	SUVmean (Mean) at 1h p.i.	SUVmean (Mean) at 2h p.i.
Medullary Thyroid Cancer	All Lesions	6.0	7.2	3.6	4.4
Local Recurrence	6.2	6.2	3.7	3.9	
Lymph Nodes	4.3	4.5	2.4	2.7	
Liver Lesions	9.6	11.5	6.0	7.0	
Bone Lesions	4.3	5.3	2.6	3.2	
Bronchopulmonary NETs	-	-	-	-	-

Data compiled from studies on ⁶⁸Ga-DOTA-MGS5 in patients with advanced MTC.[2][4] In a comparison with ¹⁸F-DOPA PET, ⁶⁸Ga-DOTA-MGS5 showed a significantly higher mean SUVmax of 7.2 at both 1 and 2 hours post-injection, compared to 4.7 for ¹⁸F-DOPA.[1][2][5] In two MTC patients also imaged with ⁶⁸Ga-DOTATOC, the mean SUVmax was 24.3 for ⁶⁸Ga-DOTATOC versus 17.4 and 18.7 at 1 and 2 hours for ⁶⁸Ga-DOTA-MGS5, respectively.[1][2][5]

Experimental Protocols

Radiolabeling of DOTA-MiniGastrin I with ⁶⁸Ga

This protocol is a general guideline and may require optimization based on the specific DOTA-MiniGastrin I analogue and the ⁶⁸Ge/⁶⁸Ga generator used.

Materials:

- ⁶⁸Ge/⁶⁸Ga generator
- DOTA-MiniGastrin I peptide precursor
- HEPES buffer (0.5 M, pH 5.0)

- Sterile water for injection
- Hydrochloric acid (0.05 M)
- Ethanol (for cartridge preconditioning)
- C18 Sep-Pak cartridge
- Sterile reaction vial
- Heating block
- Quality control system (e.g., radio-HPLC or radio-TLC)

Procedure:

- Elution of ^{68}Ga : Elute the $^{68}\text{Ge}/^{68}\text{Ga}$ generator with 0.05 M HCl according to the manufacturer's instructions.
- Preparation of Reaction Mixture: In a sterile reaction vial, add the DOTA-MiniGastrin I peptide precursor (typically 10-50 μg , but should be optimized) and HEPES buffer.
- Radiolabeling Reaction: Add the ^{68}Ga eluate to the reaction vial. The final pH of the reaction mixture should be between 3.5 and 4.5. Heat the reaction mixture at 95°C for 5-10 minutes.
- Purification: After the incubation period, purify the reaction mixture using a C18 Sep-Pak cartridge preconditioned with ethanol and sterile water. Wash the cartridge with sterile water to remove unreacted ^{68}Ga . Elute the ^{68}Ga -DOTA-MiniGastrin I with a small volume of 50% ethanol.
- Final Formulation: Evaporate the ethanol and redissolve the final product in a sterile saline solution for injection.
- Quality Control:
 - Radiochemical Purity: Determine the radiochemical purity using radio-HPLC or radio-TLC. The acceptance criterion is typically $>95\%$.^[6]

- pH: The pH of the final product should be suitable for intravenous injection (typically between 4.5 and 8.5).
- Sterility and Endotoxins: Perform sterility and endotoxin testing according to pharmacopeial standards.
- Radionuclidic Purity: Confirm the absence of ^{68}Ge breakthrough.

Patient Preparation

Pre-Scan Instructions:

- Fasting: Patients should fast for at least 4-6 hours prior to the administration of the radiotracer to minimize physiological gastrin levels.
- Hydration: Patients should be well-hydrated. Encourage them to drink water before and after the scan to facilitate tracer clearance and reduce radiation dose to the bladder.
- Medications:
 - Proton Pump Inhibitors (PPIs): While specific guidelines for ^{68}Ga -DOTA-MiniGastrin I are not yet firmly established, it is advisable to discontinue PPIs for a period before the scan, as they can influence gastrin levels and potentially CCK2R expression. The exact withdrawal period should be determined by the supervising physician.
 - Somatostatin Analogues: For patients on long-acting somatostatin analogues, it is recommended to schedule the PET scan just before the next dose.^[7] Short-acting analogues should be withheld for at least 24 hours.^[7]

On the Day of the Scan:

- Confirm that the patient has followed all pre-scan instructions.
- Insert an intravenous cannula for the administration of the radiotracer.

PET/CT Image Acquisition

Parameters:

- **Injected Dose:** A typical intravenous injection of 150-200 MBq of 68Ga-DOTA-MiniGastrin I is administered.
- **Uptake Time:** Imaging is typically performed at 1 and 2 hours post-injection.^[2] The 2-hour time point often shows improved lesion contrast.^[5]
- **Scan Range:** Whole-body scan from the vertex of the skull to the mid-thighs.
- **CT Scan:** A low-dose CT scan is acquired for attenuation correction and anatomical localization. A diagnostic contrast-enhanced CT can also be performed if clinically indicated.
- **PET Scan:**
 - **Acquisition Mode:** 3D acquisition.
 - **Emission Time:** 2-3 minutes per bed position.
 - **Reconstruction:** An iterative reconstruction algorithm (e.g., OSEM - Ordered Subsets Expectation Maximization) should be used. While specific parameters for 68Ga-DOTA-MGS5 are not universally defined, a common approach for 68Ga-peptides is 2-4 iterations and 16-28 subsets.^[8] The use of Point Spread Function (PSF) and Time-Of-Flight (TOF) modeling is recommended to improve image quality.

Quantitative Image Analysis

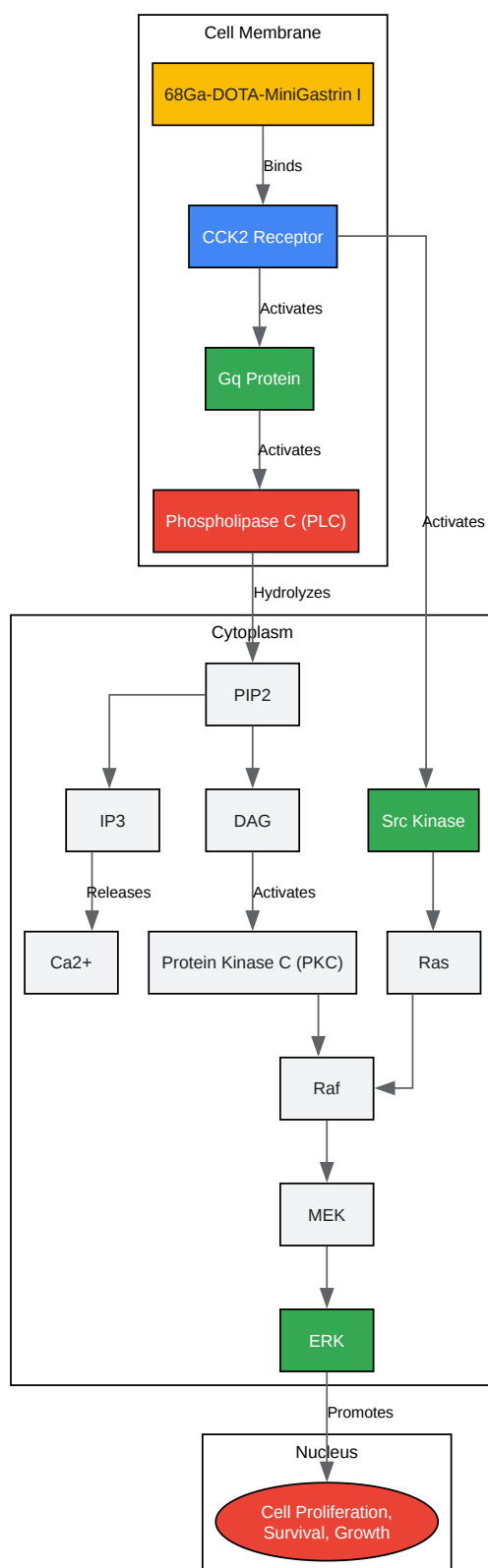
Procedure:

- **Region of Interest (ROI) Definition:**
 - **Tumor Lesions:** Draw ROIs on the PET images, guided by the co-registered CT or MRI scans. ROIs can be defined using a fixed-size circle/sphere, a percentage of the maximum pixel value (e.g., 40-50% threshold), or manual delineation.
 - **Normal Organs:** Draw ROIs on representative slices of normal organs (e.g., liver, spleen, kidneys, blood pool) to assess physiological biodistribution.
- **SUV Calculation:** From the defined ROIs, calculate the following parameters:

- SUVmax: The maximum standardized uptake value within the ROI.
- SUVmean: The average standardized uptake value within the ROI.
- Tumor-to-Background Ratios: Calculate the ratio of the tumor SUVmax to the SUVmean of a background region (e.g., normal liver or blood pool) to assess lesion conspicuity.

Visualizations

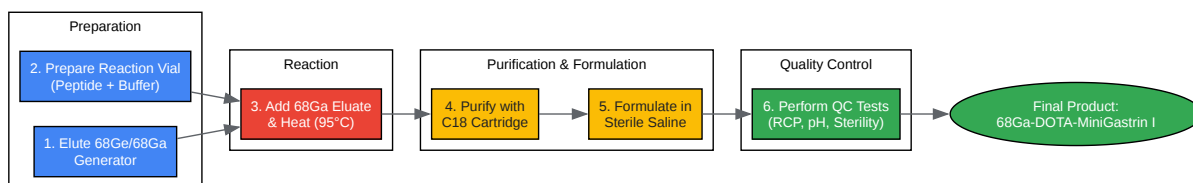
Signaling Pathway



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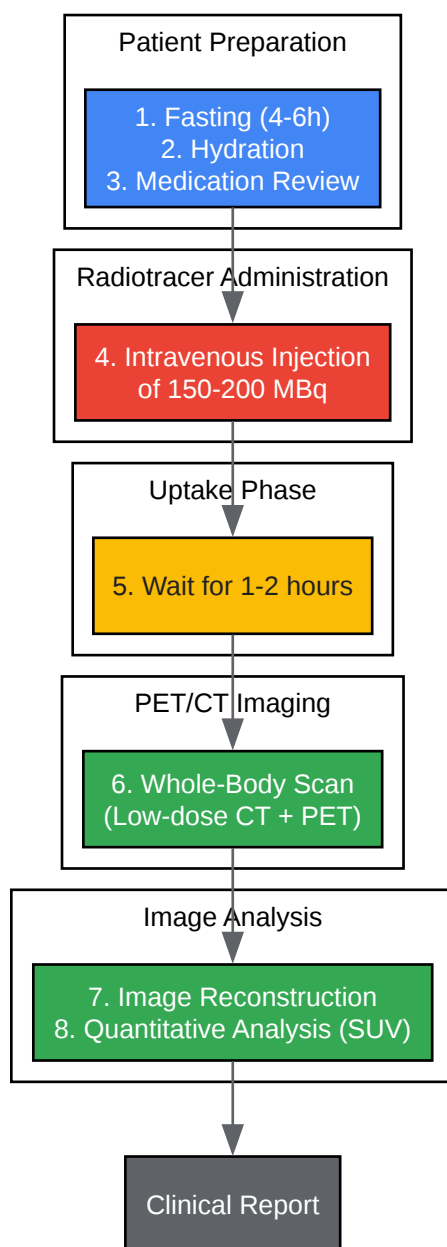
Caption: CCK2 Receptor Signaling Pathway.

Experimental Workflows



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Caption: 68Ga-DOTA-MiniGastrin I Radiolabeling Workflow.



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- To cite this document: BenchChem. [Application Notes and Protocols for 68Ga-DOTA-MiniGastrin I PET Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b549806/docs#application-notes-and-protocols-for-68ga-dota-minigastrin-i-pet-imaging\]](https://www.benchchem.com/product/b549806/docs#application-notes-and-protocols-for-68ga-dota-minigastrin-i-pet-imaging)

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